

Application Note: Chromatographic Separation of Allopurinol and Oxypurinol

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Compound of Interest

Compound Name: Oxypurinol-13C,15N2

Cat. No.: B12367198

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Allopurinol is a widely prescribed medication for the management of hyperuricemia and gout.[1][2][3] It functions by inhibiting xanthine oxidase, the enzyme responsible for converting hypoxanthine to xanthine and then to uric acid.[3][4] Allopurinol is rapidly metabolized in the body to its major active metabolite, oxypurinol (also known as alloxanthine), which also inhibits xanthine oxidase.[1][3][5] Given that both allopurinol and oxypurinol contribute to the therapeutic effect, it is often necessary to monitor the plasma concentrations of both compounds for pharmacokinetic studies, bioequivalence studies, and therapeutic drug monitoring.[1][6]

This application note provides detailed protocols for the simultaneous determination of allopurinol and oxypurinol in biological matrices, primarily human plasma and serum, using High-Performance Liquid Chromatography (HPLC) with UV detection and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Data Presentation: Comparison of Chromatographic Methods

The following tables summarize quantitative data from various published methods for the chromatographic separation of allopurinol and oxypurinol, providing a comparative overview of

their performance characteristics.

Table 1: HPLC-UV Methods

Parameter	Method 1[1][2] [7]	Method 2[8]	Method 3[4][9]	Method 4[5]
Column	LiChrospher 100 RP-18 (5 µm)	Hypersil ODS (5 µm), 100 mm x 4.6 mm	LiChroCART® 125-4 LiChrospher® 100 RP-8 (5 µm)	Reversed-phase column
Mobile Phase	0.02 M Sodium Acetate (pH 4.5)	20 mM Disodium Hydrogen Phosphate (pH 2.0 with orthophosphoric acid)	Water with 0.1% Formic Acid and 0.25% Acetonitrile	Not specified
Flow Rate	1.0 mL/min	2.0 mL/min	0.7 mL/min	Not specified
Detection	UV at 254 nm	UV at 254 nm	UV at 254 nm	UV detection
Retention Time (Allopurinol)	12.3 min	Not specified	Not specified	Not specified
Retention Time (Oxypurinol)	9.9 min	Not specified	Not specified	Not specified
Linearity (Allopurinol)	0.5 - 10 mg/L	Not specified	0.1 - 20.0 µg/mL	Not specified
Linearity (Oxypurinol)	1 - 40 mg/L	Not specified	0.1 - 20.0 µg/mL	Not specified
LLOQ (Allopurinol)	0.5 mg/L	Not specified	0.1 µg/mL	0.1 µg/mL (plasma)
LLOQ (Oxypurinol)	1.0 mg/L	Not specified	0.1 µg/mL	0.1 µg/mL (plasma)
Internal Standard	Acyclovir	Sulfanilamide	Acyclovir	Not specified

Table 2: LC-MS/MS Methods

Parameter	Method 5[6] [10]	Method 6[8]	Method 7[11]	Method 8[3]
Column	Hypersil Gold (150 mm x 4.6 mm, 5 µm)	Waters Symmetry Shield RP8 (150 mm x 3.9 mm, 5 µm)	Agilent Eclipse Plus C18	ACQUITY UPLC BEH HILIC (100 mm x 2.1, 1.7µm)
Mobile Phase	0.1% Formic Acid in Water:Acetonitril e (98:2, v/v)	0.01% Formic Acid in Water:Acetonitril e (95:5, v/v)	Methanol and 5mM Ammonium Formate with 0.1% Formic Acid	Acetonitrile:Wate r:Formic Acid (95:5:0.1, v/v/v)
Flow Rate	0.5 mL/min	Not specified	Not specified	0.3 mL/min
Detection	ESI Positive	ESI Negative	ESI Positive (Allopurinol), ESI Negative (Oxypurinol)	ESI Negative
Linearity (Allopurinol)	60.0 - 6000 ng/mL	0.01 - 10 µg/mL	0.05 - 5 µg/mL (plasma)	Not specified
Linearity (Oxypurinol)	80.0 - 8000 ng/mL	0.01 - 10 µg/mL	0.05 - 5 µg/mL (plasma)	Not specified
LLOQ (Allopurinol)	60.0 ng/mL	0.01 µg/mL	0.05 µg/mL (plasma)	Not specified
LLOQ (Oxypurinol)	80.0 ng/mL	0.01 µg/mL	0.05 µg/mL (plasma)	Not specified
Internal Standard	Allopurinol-d2	Lamivudine	2,6- dichloropurine	Not specified

Experimental Protocols

The following are detailed protocols for the sample preparation and chromatographic analysis of allopurinol and oxypurinol in human plasma/serum.

Protocol 1: HPLC-UV Method

This protocol is based on a validated method for the quantification of allopurinol and oxypurinol in human serum.^{[1][2][7]}

1. Materials and Reagents

- Allopurinol and Oxypurinol reference standards
- Acyclovir (Internal Standard)
- Sodium Acetate
- Acetic Acid
- Perchloric Acid (10%)
- Dichloromethane
- Methanol
- Water (HPLC grade)
- Human serum (blank)

2. Standard Solution Preparation

- Stock Solutions: Prepare stock solutions of allopurinol (0.25 mg/mL), oxypurinol (0.25 mg/mL), and acyclovir (0.1 mg/mL) in distilled water. A small amount of 0.1 M sodium hydroxide (1% v/v) can be added to aid dissolution.^[12]
- Working Standards: Prepare working standard solutions by diluting the stock solutions with distilled water to desired concentrations for calibration curves and quality control samples.

3. Sample Preparation

- To 100 µL of serum sample, add 10 µL of acyclovir internal standard solution.
- Add 50 µL of 10% perchloric acid solution to precipitate proteins.
- Vortex mix and then cool in a refrigerator for 10 minutes.
- Add 200 µL of dichloromethane and vortex mix.
- Centrifuge to separate the layers.
- Collect the aqueous supernatant for HPLC analysis.

4. Chromatographic Conditions

- Instrument: HPLC system with UV detector.
- Column: LiChrospher 100 RP-18 (5 µm).
- Mobile Phase: 0.02 M sodium acetate solution, pH adjusted to 4.5 with acetic acid.
- Flow Rate: 1.0 mL/min.[\[1\]](#)[\[7\]](#)
- Injection Volume: 40 µL.
- Detection Wavelength: 254 nm.[\[1\]](#)[\[7\]](#)
- Column Temperature: 40 °C.

Protocol 2: LC-MS/MS Method

This protocol is based on a sensitive and reproducible method for the simultaneous determination of allopurinol and oxypurinol in human plasma.[\[6\]](#)[\[10\]](#)

1. Materials and Reagents

- Allopurinol and Oxypurinol reference standards
- Allopurinol-d2 (Internal Standard)

- Formic Acid
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Water (HPLC grade)
- Human plasma (blank)

2. Standard Solution Preparation

- Stock Solutions: Prepare stock solutions of allopurinol (1000 µg/mL), oxypurinol, and allopurinol-d2 (100 µg/mL) in appropriate solvents (e.g., methanol:water with a small amount of NaOH for allopurinol).[6]
- Working Standards: Prepare combined working solutions of allopurinol and oxypurinol by diluting the stock solutions in a mixture of methanol and water.[6] These are used to spike blank plasma for calibration standards and quality control samples.

3. Sample Preparation (Protein Precipitation)

- To 100 µL of plasma sample in a microcentrifuge tube, add the internal standard solution (Allopurinol-d2).
- Add a protein precipitation agent, such as acetonitrile containing 1.0% formic acid.[6][10]
- Vortex mix the samples thoroughly.
- Centrifuge the samples at high speed (e.g., 1811g) to pellet the precipitated proteins.[6]
- Transfer the supernatant to a clean tube or vial for LC-MS/MS analysis.

4. Chromatographic and Mass Spectrometric Conditions

- Instrument: LC-MS/MS system (e.g., Shimadzu HPLC with a tandem mass spectrometer).
- Column: Hypersil Gold (150 mm x 4.6 mm, 5 µm).[6][10]

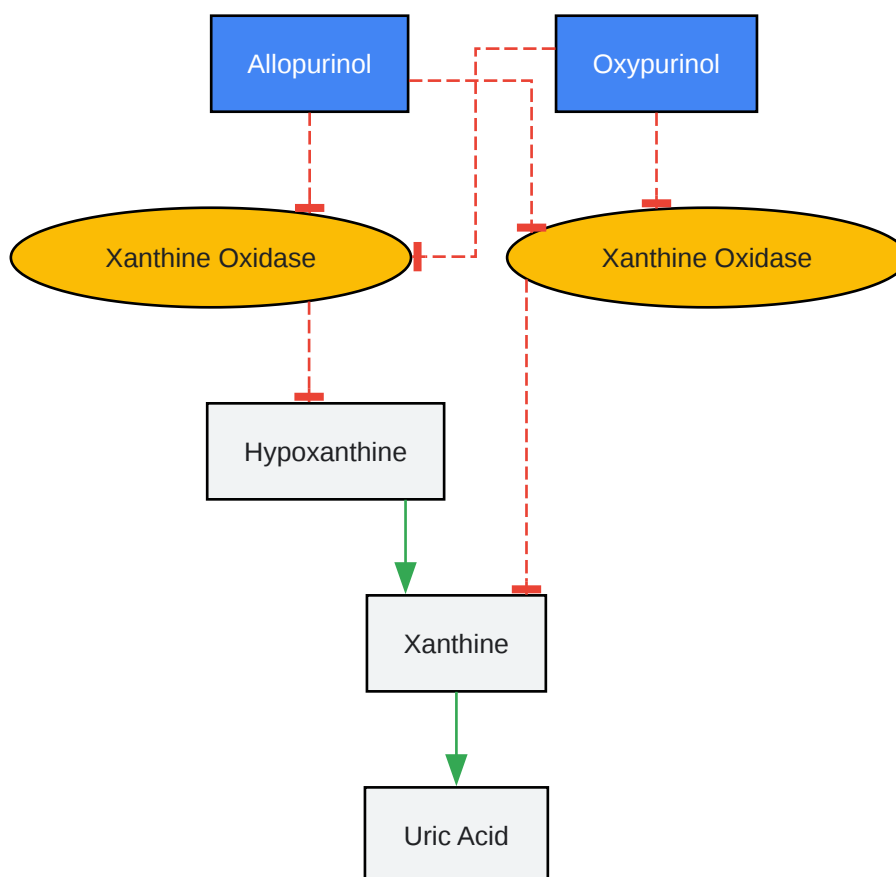
- Mobile Phase: 0.1% formic acid in water:acetonitrile (98:2, v/v).[6][10]
- Flow Rate: 0.5 mL/min.[6]
- Injection Volume: Not specified, can be optimized (e.g., 5-20 µL).
- Column Temperature: 40 °C.[6]
- Ionization Mode: Electrospray Ionization (ESI), Positive.[6][10]
- MS/MS Transitions:
 - Allopurinol: m/z 137.0 → 109.9[6][10]
 - Oxypurinol: m/z 153.1 → 136.0[6][10]
 - Allopurinol-d2 (IS): m/z 139.0 → 111.9[6][10]

Visualizations



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Caption: General experimental workflow for the analysis of allopurinol and oxypurinol.



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Caption: Inhibition of uric acid synthesis by allopurinol and oxypurinol.

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